Technical Guide: Synthesis and Characterization of Clenpenterol-d5 Hydrochloride

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Compound of Interest

Compound Name:	*Clenpenterol-d5 Hydrochloride*
CAS No.:	*1794793-20-6*
Cat. No.:	*B602608*

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Executive Summary & Application Scope

Clenpenterol (4-Amino-3,5-dichloro-α-[[(1,1-dimethylpropyl)amino]methyl]benzenemethanol) is a β2-adrenergic agonist structurally analogous to Clenbuterol. While Clenbuterol possesses a tert-butyl group, Clenpenterol features a tert-pentyl (1,1-dimethylpropyl) substituent.

Clenpenterol-d5 serves as the critical Stable Isotope Labeled (SIL) Internal Standard for the quantification of Clenpenterol in complex matrices (e.g., bovine urine, tissue, human plasma) via LC-MS/MS. The d5-labeling is strategically placed on the tert-pentyl side chain to ensure:

- Mass Shift (+5 Da): Sufficient separation from the analyte's isotopic envelope (M+0, M+1, M+2) to prevent "cross-talk" or interference.
- Co-Elution: Near-perfect chromatographic overlap with the analyte to compensate for matrix effects and ionization suppression/enhancement.
- Non-Exchangeability: Deuterium atoms are located on carbon positions (C-D bonds) resistant to H/D exchange in aqueous/acidic mobile phases.

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Chemical Profile & Retrosynthetic Analysis

Chemical Identity

Property	Specification
Compound Name	Clenpenterol-d5 Hydrochloride
Chemical Name	4-Amino-3,5-dichloro-α-[[(1,1-dimethylpropyl-d5)amino]methyl]benzenemethanol HCl
Molecular Formula	$C_{13}H_{16}D_5Cl_3N_2O$ (Salt form)
Molecular Weight	~332.71 g/mol (Free base + HCl + 5D)
Label Position	Ethyl group of the tert-pentyl amine side chain (-CD_2CD_3)
Solubility	Soluble in Methanol, DMSO, Water

Retrosynthetic Strategy

The synthesis follows a convergent pathway. The core aromatic scaffold (A) is coupled with a deuterated amine side chain (B).

- Fragment A (Electrophile): 4-Amino-α-bromo-3,5-dichloroacetophenone.[1][2]
- Fragment B (Nucleophile):tert-Pentylamine-d5 (2-Amino-2-methylbutane-d5).
- Key Transformation: Nucleophilic substitution followed by carbonyl reduction.

Rationale: This route avoids late-stage deuteration, which often leads to scrambling. By introducing the label via the amine building block (Fragment B), the isotopic integrity is preserved throughout the harsh halogenation steps applied to the aromatic ring.

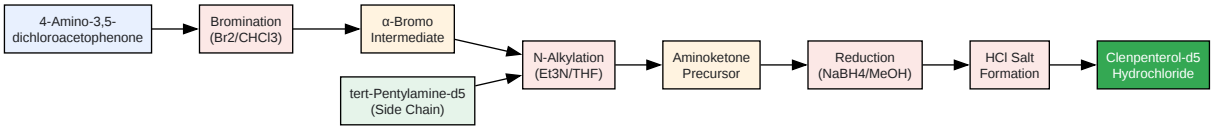

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Figure 1: Convergent synthesis pathway for Clenpenterol-d5 HCl.

Detailed Synthesis Protocol

Step 1: Preparation of the α-Bromo Intermediate

Objective: Functionalize the acetophenone precursor to create a reactive electrophile.

- Charge: Dissolve 4-amino-3,5-dichloroacetophenone (1.0 eq) in Chloroform ($CHCl_3$) or Dichloromethane (DCM).
- Activation: Add a catalytic amount of Aluminum Chloride ($AlCl_3$) to facilitate enolization (optional but improves yield).
- Bromination: Add Bromine (Br_2, 1.05 eq) dropwise at 0°C. The reaction is exothermic; maintain temperature <5°C to prevent ring bromination.
- Workup: Quench with saturated sodium bicarbonate. Wash the organic layer with brine, dry over Na_2SO_4, and concentrate in vacuo.
- Result: 4-Amino-α-bromo-3,5-dichloroacetophenone (Yellow solid). Note: This compound is a lachrymator; handle in a fume hood.

Step 2: Synthesis of tert-Pentylamine-d5 (The Label Source)

If not commercially available, this building block is synthesized via the Ritter Reaction:

- Grignard: React Acetone with Ethyl-d5-magnesium bromide (CD_3CD_2MgBr) to yield 2-Methyl-2-butanol-d5.
- Ritter Reaction: Treat the deuterated alcohol with Sodium Cyanide (NaCN) in acidic medium (H_2SO_4/Acetic Acid) to form the formamide intermediate.
- Hydrolysis: Acid hydrolysis yields 2-Amino-2-methylbutane-d5 (tert-Pentylamine-d5).

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Step 3: N-Alkylation (Coupling)

Objective: Link the aromatic core with the deuterated side chain.

- Dissolution: Dissolve the α-bromo intermediate (from Step 1) in anhydrous THF or Isopropanol.
- Base Addition: Add excess tert-pentylamine-d5 (2.5 eq). The excess acts as both the nucleophile and the proton scavenger. Alternatively, use 1.1 eq of the amine with 2.0 eq of Diisopropylethylamine (DIPEA).
- Reaction: Stir at room temperature for 12–18 hours. Monitor by TLC (frequent spot: disappearance of the bromo-ketone).
- Purification: Evaporate solvent. The residue is the aminoketone free base.

Step 4: Carbonyl Reduction & Salt Formation

Objective: Establish the benzylic alcohol stereocenter and stabilize the drug as a salt.

- Reduction: Dissolve the aminoketone in Methanol (MeOH). Add Sodium Borohydride ($NaBH_4$, 2.0 eq) portion-wise at 0°C.
  - Mechanism:[1][2][3][4] Hydride transfer to the ketone produces the racemic alcohol.
- Quench: After 2 hours, quench with water and extract into Ethyl Acetate.
- Salt Formation: Dissolve the free base in dry Ethanol/Ether. Bubble dry HCl gas or add 4M HCl in Dioxane dropwise until pH ~2.
- Crystallization: Cool to 4°C. Filter the white precipitate. Recrystallize from Isopropanol/Ether to ensure high purity (>98%).

Characterization & Validation

To validate the identity and isotopic purity of Clenpenterol-d5, the following analytical data must be confirmed.

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Nuclear Magnetic Resonance (NMR)

^{1}H NMR (400 MHz, DMSO-d_6):

- Aromatic Region: Two singlets (or meta-coupled doublets) at δ ~7.2–7.4 ppm (2H) corresponding to the protons on the dichlorinated ring.
- Benzylic Proton: A multiplet/triplet at δ ~4.5 ppm (CH-OH).
- Side Chain (The Proof of Deuteration):
  - Unlabeled Clenpenterol: Shows a singlet for the two methyls (~1.1 ppm) AND a quartet/triplet pattern for the ethyl group (-CH_2CH_3).
  - Clenpenterol-d5: Shows the singlet for the two methyls (~1.1 ppm, 6H). Crucially, the ethyl group signals (quartet/triplet) are absent or silent due to the deuterium substitution (-CD_2CD_3).

Mass Spectrometry (LC-MS/MS)

Ionization: Electrospray Ionization (ESI), Positive Mode.[5]

Parameter	Analyte (Clenpenterol)	IS (Clenpenterol-d5)
Precursor Ion $[M+H]^+$	m/z 291.1	m/z 296.1
Product Ion 1 (Quant)	m/z 203.0	m/z 203.0
Product Ion 2 (Qual)	m/z 168.0	m/z 168.0

Fragmentation Logic: The primary fragmentation pathway involves the loss of water (-18) and the cleavage of the alkylamine side chain (Hofmann-type elimination).

- Transition: 296 → 203.
- Explanation: The fragment m/z 203 corresponds to the dichlorophenyl-hydroxymethyl cation (or related cyclic structure). Since the d5-label is on the lost side chain, the fragment mass is identical to the native analyte. This is acceptable for quantification provided the precursor ions are resolved.

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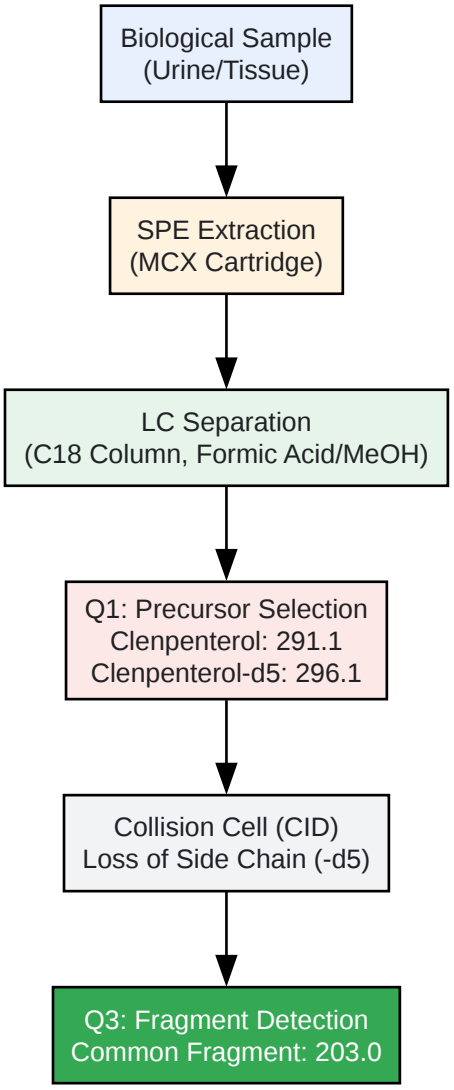

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Figure 2: LC-MS/MS Analytical Workflow for Clenpenterol-d5.

Isotopic Purity Calculation

To ensure data quality, the contribution of unlabeled (d0) species must be <0.5%.

- Method: Direct infusion MS.
- Calculation: % d0 = (Intensity 291 / Intensity 296) × 100.
- Requirement: Isotopic Enrichment ≥ 99 atom % D.

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Handling and Stability

- Storage: -20°C, protected from light and moisture.
- Solubility: Prepare stock solutions (1 mg/mL) in Methanol.
- Stability: Deuterium on the alkyl side chain is chemically stable. However, avoid prolonged exposure to strong acids at high temperatures, which could degrade the ether/alcohol functionality, though the D-label itself will not exchange.

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